

# Application Notes and Protocols for Preoperative Parathyroid Localization using Sestamibi Scan

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## Compound of Interest

Compound Name: *TECHNETIUM SESTAMIBI*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The Technetium-99m (99mTc) Sestamibi scan is a cornerstone nuclear medicine imaging procedure for the preoperative localization of hyperfunctioning parathyroid glands, most commonly parathyroid adenomas, in patients with primary hyperparathyroidism.[1][2][3] Accurate localization is crucial for guiding minimally invasive parathyroidectomy, a surgical approach that reduces operative time and patient morbidity.[1][4] This document provides a detailed overview of the principles, protocols, and data interpretation associated with the Sestamibi scan for parathyroid localization.

The underlying principle of the Sestamibi scan relies on the differential washout of the radiotracer from thyroid and parathyroid tissue.[5][6] 99mTc-Sestamibi is a lipophilic cation that is taken up by both thyroid and parathyroid tissues, primarily due to its affinity for mitochondria-rich cells.[1][7] Hyperfunctioning parathyroid glands, particularly adenomas, are rich in mitochondria and thus exhibit avid uptake of 99mTc-Sestamibi.[1][7] While the tracer washes out relatively quickly from normal thyroid tissue, it is retained for a longer period in hyperactive parathyroid tissue, allowing for its visualization in delayed imaging.[6]

## Quantitative Data Summary

The following tables summarize key quantitative parameters for different Sestamibi scan protocols.

Table 1: Radiopharmaceutical Dosimetry

Radiopharmaceutical	Typical Adult Dose (MBq)	Typical Adult Dose (mCi)	Reference
99mTc-Sestamibi	400 - 1,110	20 - 30	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
99mTc-Pertechnetate (for subtraction)	10 mCi	-	<a href="#">[10]</a>
123I-Iodide (for subtraction)	-	-	<a href="#">[6]</a> <a href="#">[9]</a>

Table 2: Imaging Acquisition Parameters for Dual-Phase Protocol

Parameter	Early Phase	Delayed Phase	Reference
Time Post-Injection	10 - 30 minutes	90 - 150 minutes (1.5 - 2.5 hours)	<a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Image Type	Planar (Anterior, Obliques)	Planar (Anterior, Obliques)	<a href="#">[9]</a> <a href="#">[11]</a>
Collimator	Low-Energy High Resolution (LEHR) or Pinhole	Low-Energy High Resolution (LEHR) or Pinhole	<a href="#">[8]</a> <a href="#">[9]</a>
Matrix Size	128x128 or 256x256	128x128 or 256x256	<a href="#">[8]</a> <a href="#">[9]</a>
Energy Window	140 keV $\pm$ 10%	140 keV $\pm$ 10%	<a href="#">[8]</a>

Table 3: SPECT/CT Acquisition Parameters

Parameter	Setting	Reference
Acquisition Time	Can be performed after early or delayed planar imaging	<a href="#">[9]</a> <a href="#">[12]</a>
Matrix Size	128x128	<a href="#">[13]</a>
Rotation	180 or 360 degrees	<a href="#">[13]</a>
Projections	64 steps	<a href="#">[13]</a>
CT Attenuation Correction	Yes	<a href="#">[13]</a>

## Experimental Protocols

### Patient Preparation

- No specific dietary restrictions are typically required.[\[13\]](#) Some institutions, however, may ask patients to be fasting.[\[14\]](#)
- Patients should be well-hydrated.
- A review of the patient's medications is necessary, as certain drugs can interfere with the scan. Thyroid medications should be discontinued for a month prior to the scan in some protocols.[\[14\]](#)
- A history of prior thyroid or parathyroid surgery should be documented.[\[2\]](#)
- Serum calcium and parathyroid hormone (PTH) levels should be available.[\[2\]](#)[\[10\]](#)

### Radiopharmaceutical Preparation and Administration

- <sup>99m</sup>Tc-Sestamibi is prepared according to the manufacturer's instructions.
- The standard adult dose of <sup>99m</sup>Tc-Sestamibi (740–1,110 MBq or 20–30 mCi) is administered intravenously.[\[6\]](#)

### Dual-Phase Planar Imaging Protocol

This is the most common protocol and relies on the differential washout of the tracer.

- Early Phase Imaging:
  - Acquisition begins 10-30 minutes after the injection of  $^{99m}\text{Tc}$ -Sestamibi.[9]
  - Planar images of the neck and upper mediastinum are acquired using a gamma camera equipped with a low-energy, high-resolution (LEHR) collimator.[8]
  - Anterior, right anterior oblique (RAO), and left anterior oblique (LAO) views are typically obtained.
  - A 128x128 or 256x256 matrix is used, with an energy window centered at 140 keV.[8][9]
- Delayed Phase Imaging:
  - Acquisition is performed 1.5 to 2.5 hours after the initial injection.[9]
  - The same planar views (anterior, RAO, LAO) of the neck and mediastinum are repeated.
  - A persistent focus of increased uptake on the delayed images that was also present on the early images is indicative of a parathyroid adenoma.[8]

## Single-Photon Emission Computed Tomography/Computed Tomography (SPECT/CT) Protocol

SPECT/CT provides three-dimensional anatomical localization of the hyperfunctioning parathyroid tissue, which can improve surgical planning, especially for ectopic glands.[1][9]

- SPECT/CT can be performed after either the early or delayed planar imaging, or both.[9] However, some studies suggest that a single late-phase SPECT/CT is superior for adenoma identification.[12]
- The patient is positioned supine with the neck extended.
- SPECT data is acquired over 180 or 360 degrees around the neck and upper chest.

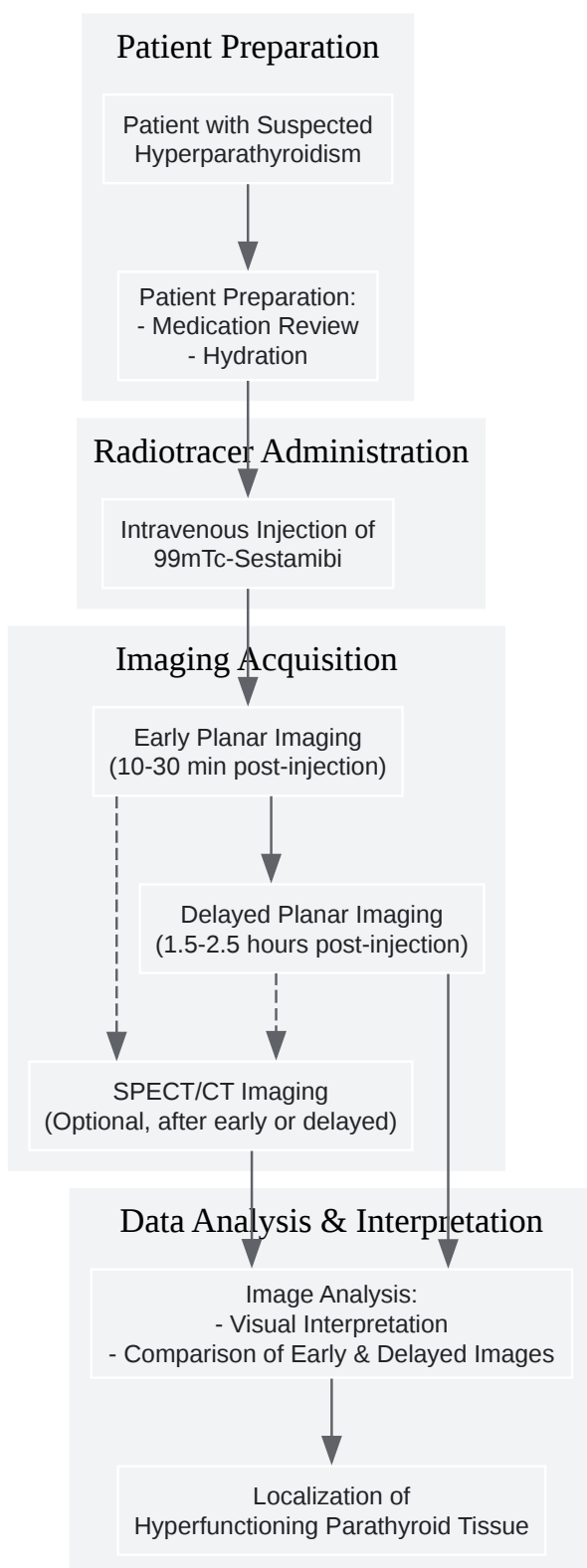
- A low-dose CT scan is then performed over the same anatomical region for attenuation correction and anatomical fusion.
- The fused SPECT/CT images provide a precise anatomical map of the radiotracer uptake.

## Dual-Isotope Subtraction Imaging Protocol

This technique is used to differentiate parathyroid tissue from the overlying thyroid gland.<sup>[9]</sup>

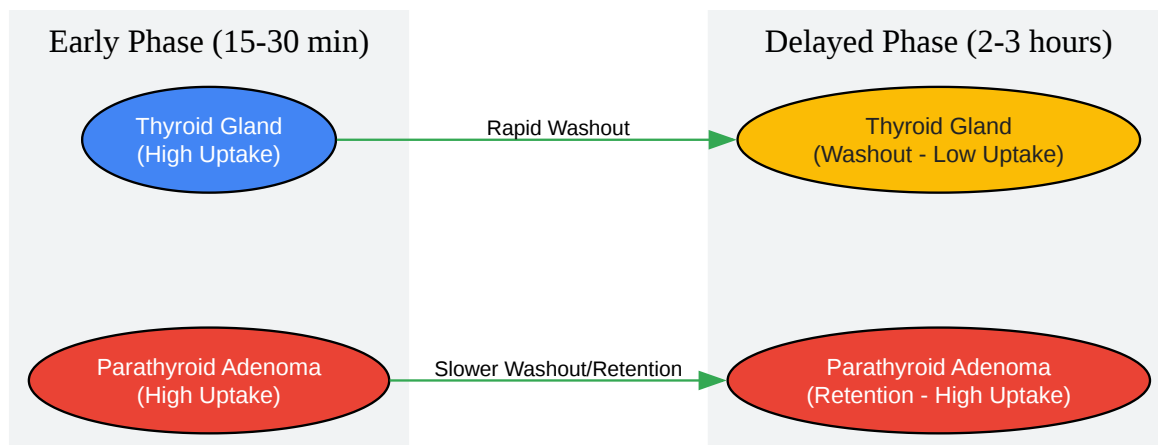
- **99mTc-Sestamibi / 123Iodine Subtraction:**
  - The patient is administered 123Iodine orally.
  - After a few hours to allow for thyroid uptake, a 99mTc-Sestamibi injection is given.
  - Images are acquired for both isotopes.
  - The 123Iodine image (representing the thyroid) is digitally subtracted from the 99mTc-Sestamibi image (representing both thyroid and parathyroid).<sup>[6][9]</sup> The remaining areas of uptake are likely to be parathyroid adenomas.
- **99mTc-Sestamibi / 99mTc-Pertechnetate Subtraction:**
  - A 99mTc-Sestamibi scan is performed first.
  - Following this, 99mTc-Pertechnetate is injected, which is specifically taken up by the thyroid gland.
  - A second set of images is acquired.
  - The 99mTc-Pertechnetate image is then subtracted from the 99mTc-Sestamibi image.<sup>[9]</sup>

## Visualizations



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Caption: Workflow of a dual-phase Sestamibi scan with optional SPECT/CT.



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Caption: Principle of dual-phase Sestamibi imaging.

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